

# solubility of calcium permanganate in water and organic solvents

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## Compound of Interest

Compound Name: Calcium permanganate

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## Solubility Profile of Calcium Permanganate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium permanganate** in aqueous and organic media. The information is intended to support research, development, and handling of this strong oxidizing agent in a laboratory and industrial setting.

### Aqueous Solubility

**Calcium permanganate** ( $\text{Ca}(\text{MnO}_4)_2$ ) is characterized by its high solubility in water. The dissolution is an endothermic process, with solubility increasing as the temperature rises. Quantitative data for the solubility of **calcium permanganate** tetrahydrate is summarized below.

Temperature (°C)	Solubility ( g/100 mL H <sub>2</sub> O)
14	331
25	338

Table 1: Quantitative solubility of calcium permanganate tetrahydrate in water.<sup>[1]</sup>

The compound is described as being freely soluble in water.[2][3] This property, combined with its strong oxidizing nature, makes it a versatile reagent in various aqueous-phase chemical reactions, including water treatment and organic synthesis.[3][4]

## Solubility in Organic Solvents

Direct dissolution of **calcium permanganate** in organic solvents is generally not feasible due to its reactivity. The permanganate ion is a powerful oxidizing agent and will react with and decompose in many organic solvents, particularly those that are easily oxidized.

Key observations include:

- Alcohols (e.g., Ethanol): **Calcium permanganate** decomposes in alcohol.[1][2] This reaction typically leads to the reduction of the permanganate ion and the formation of manganese dioxide ( $\text{MnO}_2$ ).[3] Therefore, alcohols are unsuitable as solvents.
- Chlorinated Hydrocarbons (e.g., Carbon Tetrachloride, Chloroform): **Calcium permanganate** is reported to be insoluble in non-polar chlorinated hydrocarbons.[3]
- Other Organic Solvents: Explosions can occur when **calcium permanganate**, particularly after being treated with sulfuric acid, comes into contact with organic matter such as benzene, carbon disulfide, diethyl ether, and petroleum.[5] Mixtures with acetic acid or acetic anhydride can also be explosive if not kept cold.[5]

Due to this high reactivity, the use of **calcium permanganate** in organic synthesis often requires specialized techniques, such as phase-transfer catalysis, to facilitate reactions in non-aqueous environments without direct dissolution of the salt.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an inorganic salt like **calcium permanganate** in water as a function of temperature. This method is based on the principle of creating a saturated solution at an elevated temperature and then determining the concentration at which crystallization begins upon cooling.

Materials and Equipment:

- **Calcium permanganate**
- Distilled or deionized water
- Test tubes (25 x 250 mm) with 2-hole rubber stoppers
- Thermometer (calibrated)
- Stirring rod (glass or wire)
- Hot water bath
- Burette for precise water addition
- Analytical balance
- Beakers
- Pipettes
- Ring stand and clamps

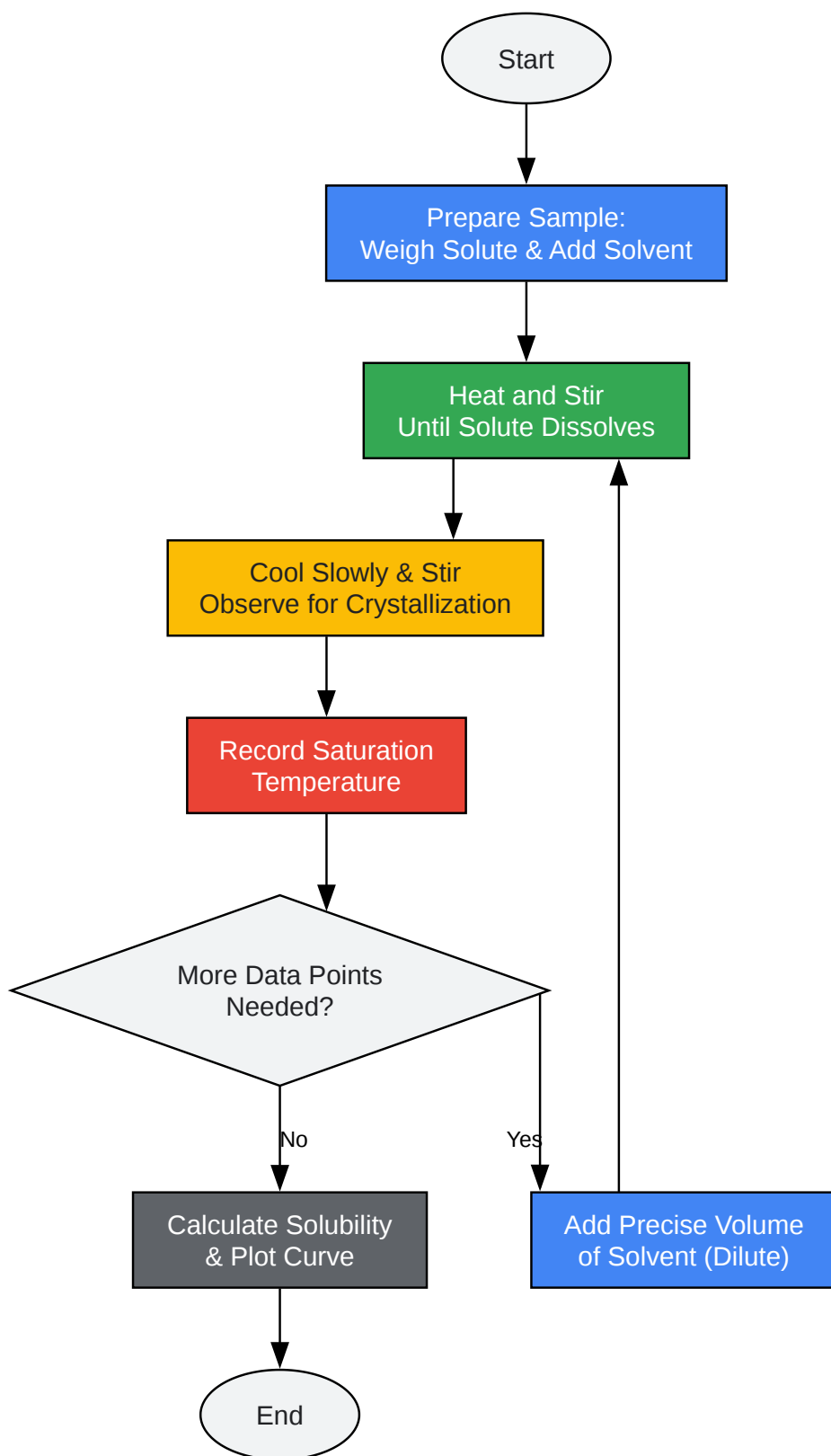
Procedure:

- **Sample Preparation:** Accurately weigh a specific amount of **calcium permanganate** and transfer it to a large test tube.
- **Initial Dissolution:** Add a precise volume of distilled water to the test tube.
- **Heating to Dissolution:** Place the test tube in a hot water bath and heat the solution while stirring continuously until all the **calcium permanganate** crystals have dissolved.
- **Determining Saturation Temperature:** Remove the test tube from the hot water bath and allow it to cool slowly while continuing to stir. Carefully observe the solution and record the temperature at which the first crystals of **calcium permanganate** begin to form. This is the saturation temperature for that specific concentration.

- **Dilution and Repetition:** Add a known, precise volume of distilled water to the test tube to create a more dilute solution.
- **Repeat Heating and Cooling:** Repeat steps 3 and 4 for the new concentration. Record the new saturation temperature.
- **Data Collection:** Continue this process of adding known volumes of water and determining the saturation temperature for at least five different concentrations.
- **Calculation of Solubility:** For each data point, calculate the solubility in grams of solute per 100 g of water.
- **Constructing the Solubility Curve:** Plot the calculated solubility (y-axis) against the corresponding saturation temperature (x-axis) to generate a solubility curve.

## Visualizing the Experimental Workflow

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



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Caption: Workflow for determining salt solubility.

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